

Application Notes and Protocols: RSL3 Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: RSL3
CAS No.: 1219810-16-8
Cat. No.: B1680145

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Introduction

RSL3 ((1S,3R)-**RSL3**) is a potent and specific small molecule inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme responsible for reducing lipid hydroperoxides and protecting cells from membrane lipid peroxidation.[1] By inactivating GPX4, **RSL3** leads to the iron-dependent accumulation of toxic lipid reactive oxygen species (ROS), ultimately inducing a regulated form of cell death known as ferroptosis.[1][2] This mechanism makes **RSL3** a critical tool for studying ferroptosis and a potential therapeutic agent for cancers that are dependent on GPX4 for survival.[1] Accurate and consistent preparation of **RSL3** stock solutions is paramount for obtaining reproducible results in experimental settings. This document provides detailed protocols for the preparation, storage, and use of **RSL3** stock solutions in Dimethyl Sulfoxide (DMSO), tailored for researchers, scientists, and drug development professionals.

Quantitative Data Summary

Proper handling and storage are crucial for maintaining the stability and activity of **RSL3**. The following table summarizes its key physical and chemical properties.

Parameter	Value	Citations
Molecular Formula	C ₂₃ H ₂₁ ClN ₂ O ₅	[3]
Molecular Weight	~440.9 g/mol	[3]
Appearance	Crystalline solid	
Purity	≥98%	
Solubility in DMSO	Ranging from ~30 mg/mL to ≥125.4 mg/mL. Specific values from suppliers include 30 mg/mL, 35 mg/mL, 88 mg/mL, 100 mg/mL (may require sonication), and ≥125.4 mg/mL.	[3][4][5]
Storage (Solid Form)	-20°C, protected from air and light.	[1]
Storage (DMSO Stock)	Store in aliquots at -20°C for up to several months or at -80°C for long-term storage (up to 2 years). Avoid repeated freeze-thaw cycles.	[3][5][6]
Stability (Solid Form)	Stable for ≥4 years when stored correctly at -20°C.	
Stability (Aqueous)	Aqueous solutions are not recommended for storage beyond one day.	
Typical Working Conc.	Highly cell-line dependent, typically ranging from 100 nM to 10 μM.	[3][7][8]

Experimental Protocols

Protocol 1: Preparation of a Concentrated **RSL3** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **RSL3** stock solution in DMSO.

Materials:

- **RSL3** solid compound (e.g., 5 mg)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (amber or covered in foil)
- Sterile pipette and tips
- Vortex mixer and/or ultrasonic bath

Procedure:

- Safety First: Wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses. Handle DMSO with care as it can facilitate the absorption of substances through the skin.^[9]
- Weighing **RSL3**: Accurately weigh the desired amount of **RSL3** solid in a sterile microcentrifuge tube. For example, weigh 5 mg of **RSL3**.
- Calculating DMSO Volume: Calculate the volume of DMSO required to achieve the desired stock concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - Example for 5 mg of **RSL3** (MW: 440.9 g/mol) to make a 10 mM stock:
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 440.9 \text{ g/mol}) = 0.001134 \text{ L}$
 - Volume = 1134 µL of DMSO.
- Dissolution: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **RSL3** powder.^[9]

- **Mixing:** Tightly cap the tube and vortex thoroughly. If the compound does not dissolve completely, gentle warming of the tube to 37°C or sonication in an ultrasonic bath for a few minutes can aid dissolution.^{[3][5]} Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes. Store the aliquots at -20°C for short-to-mid-term use or at -80°C for long-term storage.^{[3][5]}

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the concentrated DMSO stock solution into a cell culture medium for treating cells.

Materials:

- 10 mM **RSL3** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile pipette and tips
- Cell culture plates/flasks with seeded cells

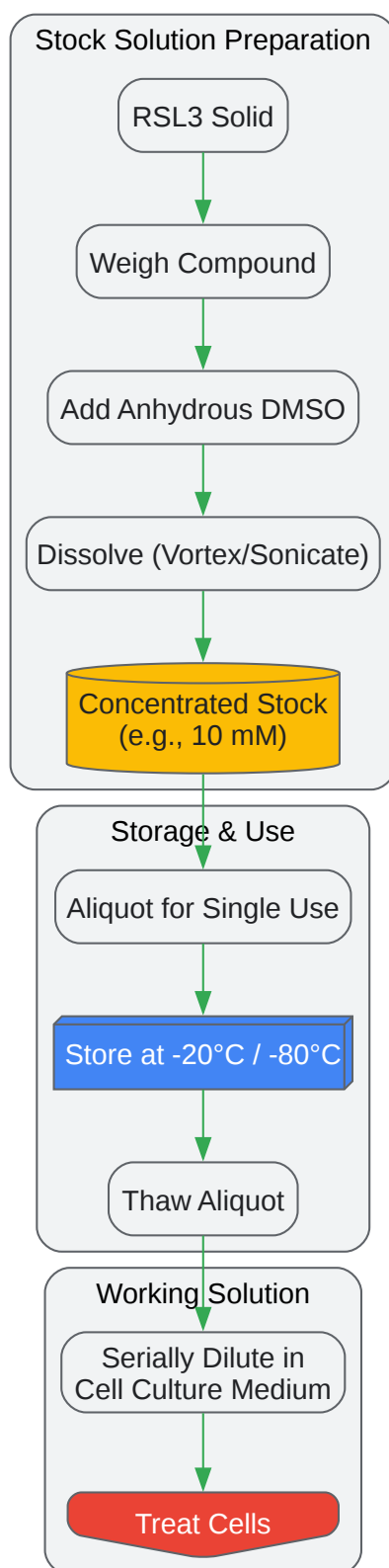
Procedure:

- **Thaw Stock Solution:** Remove one aliquot of the **RSL3** stock solution from the freezer and thaw it completely at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the final desired experimental concentration.
 - **Important:** The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity.^[10]
 - Example for a final concentration of 1 µM **RSL3** in 10 mL of medium:

- First, create an intermediate dilution: Add 2 μL of the 10 mM stock to 1998 μL of medium to get a 10 μM solution.
- Then, add 1 mL of this 10 μM intermediate solution to 9 mL of medium in your culture plate for a final volume of 10 mL and a final **RSL3** concentration of 1 μM . The final DMSO concentration will be 0.01%.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **RSL3**-treated samples.^[10] This is crucial to ensure that any observed effects are due to **RSL3** and not the solvent.
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the final concentration of **RSL3** or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration under standard culture conditions (e.g., 37°C, 5% CO₂).^[8]

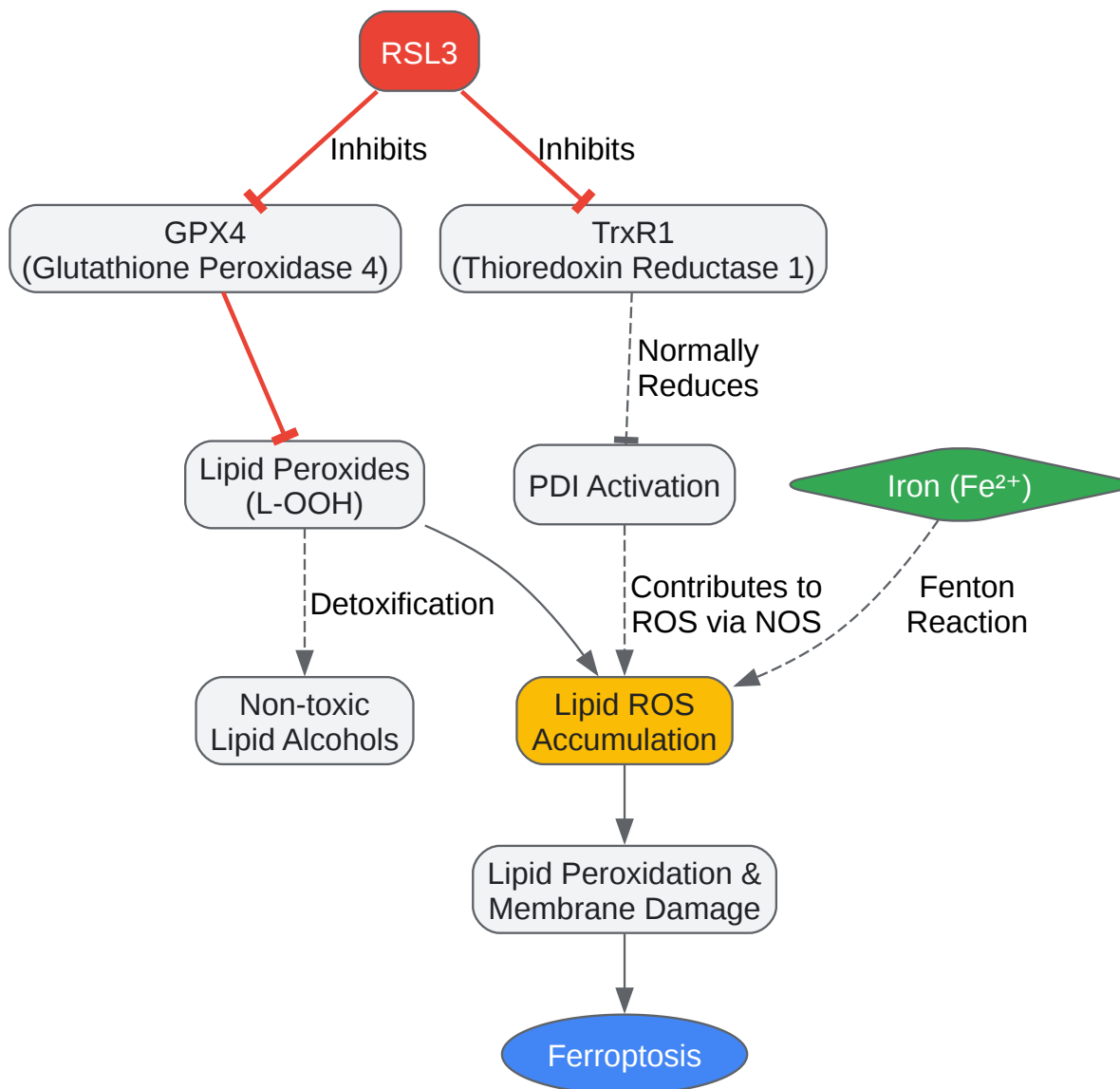
Visualizations

The following diagrams illustrate the experimental workflow for **RSL3** preparation and its primary signaling pathway.



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Caption: Experimental workflow for preparing and using **RSL3**.



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Caption: Signaling pathway of **RSL3**-induced ferroptosis.

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